

Application Note: Quantification of Quaternium-73 using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Pionin*

Cat. No.: *B091365*

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Introduction

Quaternium-73 is a quaternary ammonium salt utilized in cosmetic and pharmaceutical formulations for its potent antimicrobial and preservative properties.^{[1][2]} It is effective at very low concentrations against a broad spectrum of bacteria and fungi, making it a valuable ingredient in products such as anti-acne treatments, skincare, and haircare formulations.^{[2][3]} Accurate quantification of Quaternium-73 in raw materials and finished products is crucial for ensuring product quality, efficacy, and safety. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the precise quantification of Quaternium-73.

Principle

This method employs reverse-phase HPLC with UV detection. Due to the ionic nature of Quaternium-73, a quaternary ammonium compound, an ion-pairing agent is incorporated into the mobile phase. The ion-pairing agent, an alkyl sulfonate, forms a neutral ion-pair with the positively charged Quaternium-73 molecule. This interaction increases the hydrophobicity of the analyte, enhancing its retention and separation on a non-polar stationary phase, such as a C18 column. The concentration of Quaternium-73 is determined by comparing the peak area of the sample to that of a calibrated standard.

Method Validation Parameters

The developed HPLC method should be validated according to the International Council for Harmonisation (ICH) guidelines. Key validation parameters are summarized below.

Parameter	Specification
Linearity (R^2)	≥ 0.999
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	$\leq 2.0\%$
Limit of Detection (LOD)	To be determined
Limit of Quantification (LOQ)	To be determined
Specificity	No interference from blank and placebo

Chromatographic Conditions

Parameter	Condition
HPLC System	Agilent 1100/1200 Series or equivalent
Column	C18, 4.6 x 150 mm, 5 μm
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 5 mM Sodium Hexanesulfonate, pH adjusted to 3.0 with Phosphoric Acid
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 μL
UV Detection Wavelength	254 nm
Run Time	10 minutes

Experimental Protocols

Reagents and Materials

- Quaternium-73 reference standard (purity $\geq 98\%$)

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Sodium Hexanesulfonate (Ion-pair reagent)
- Phosphoric Acid (AR grade)
- Methanol (HPLC grade)
- 0.45 μ m syringe filters

Preparation of Standard Solutions

- Standard Stock Solution (1000 μ g/mL): Accurately weigh approximately 25 mg of Quaternium-73 reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions with concentrations ranging from 1 μ g/mL to 100 μ g/mL by diluting the standard stock solution with the mobile phase.

Sample Preparation

The sample preparation will vary depending on the matrix. The following is a general procedure for a cream-based formulation.

- Accurately weigh approximately 1 g of the cream sample into a 50 mL centrifuge tube.
- Add 20 mL of methanol to the tube.
- Sonicate for 15 minutes to ensure complete extraction of Quaternium-73.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.45 μ m syringe filter into an HPLC vial.
- If necessary, further dilute the filtered sample with the mobile phase to fall within the calibration range.

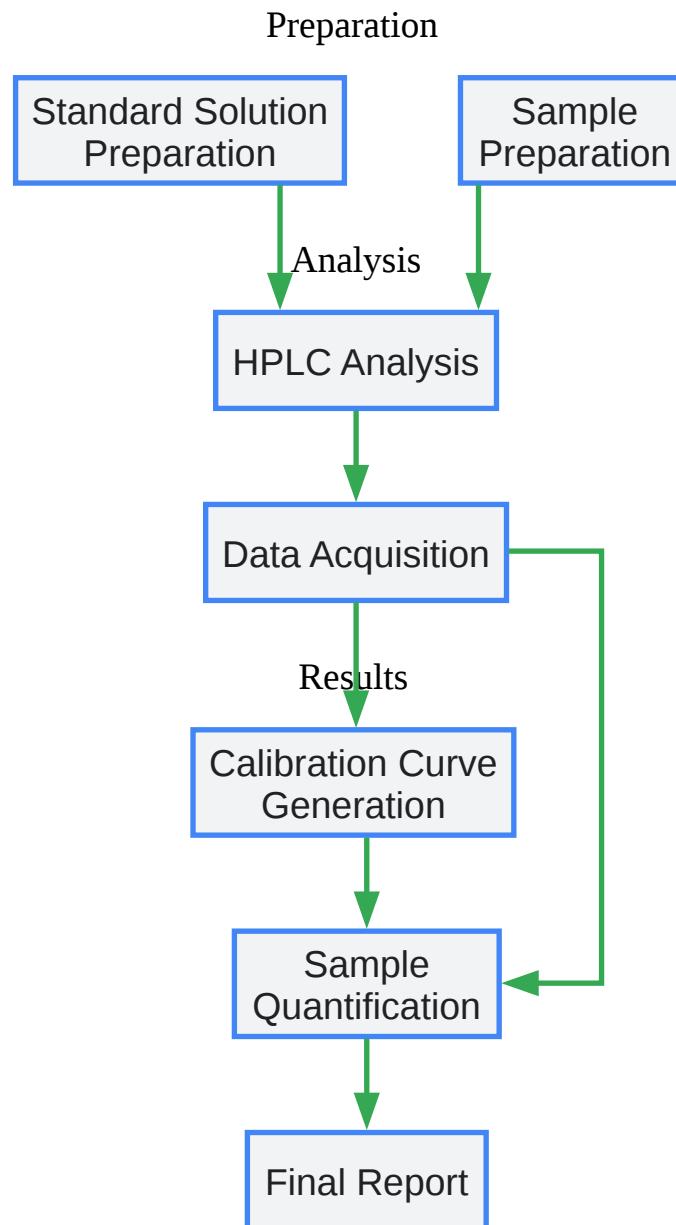
Data Analysis

A calibration curve is generated by plotting the peak area of the working standard solutions against their corresponding concentrations. The concentration of Quaternium-73 in the prepared sample is determined using the linear regression equation derived from the calibration curve.

The final concentration in the original sample is calculated using the following formula:

Concentration ($\mu\text{g/g}$) = (Concentration from curve ($\mu\text{g/mL}$) \times Dilution factor \times Volume of extraction solvent (mL)) / Weight of sample (g)

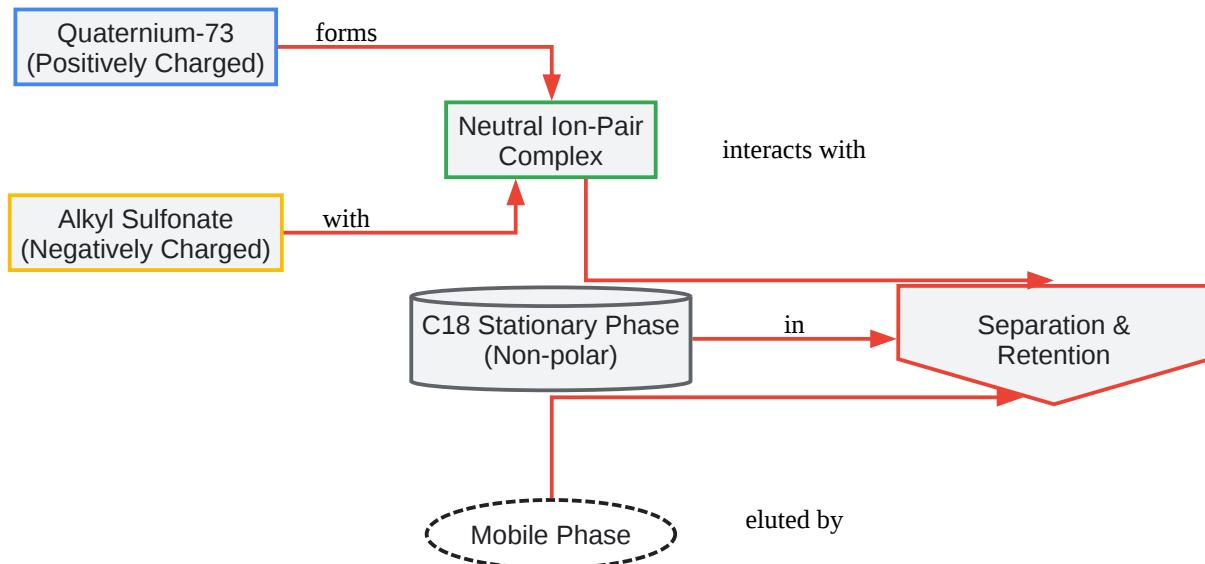
Experimental Workflow

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Caption: Workflow for Quaternium-73 Quantification by HPLC.

Signaling Pathway (Logical Relationship)

The following diagram illustrates the logical relationship of the key components in the chromatographic separation process.



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Caption: Logical Diagram of Ion-Pair Chromatography for Quaternium-73.

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References

- 1. chenlangbio.com [chenlangbio.com]
- 2. Quaternium-73: A Versatile Antimicrobial Agent for Modern Formulations _Chemicalbook [chemicalbook.com]
- 3. mcbiotec.com [mcbiotec.com]
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